

Cyprodinil: An Environmental Impact Assessment in Comparison to Other Leading Fungicides

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Compound of Interest

Compound Name: *Cyprodinil*

Cat. No.: *B131803*

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In the intricate landscape of agricultural disease management, the selection of a fungicide extends beyond its efficacy against target pathogens. A critical consideration for researchers, scientists, and drug development professionals is the environmental footprint of these chemical agents. This guide provides a comprehensive comparison of the environmental impact of **Cyprodinil**, an anilinopyrimidine fungicide, with three other widely used fungicides from different chemical classes: Pyrimethanil (another anilinopyrimidine), Boscalid (a succinate dehydrogenase inhibitor), and Tebuconazole (a triazole). This analysis is based on key environmental indicators, including ecotoxicity across various non-target organisms and environmental fate, supported by experimental data.

Comparative Ecotoxicity

The potential for a fungicide to adversely affect non-target organisms is a primary concern in its environmental risk assessment. The following tables summarize the acute toxicity of **Cyprodinil** and its comparators to a range of aquatic and terrestrial organisms.

Table 1: Acute Toxicity to Aquatic Organisms

Fungicide	Test Organism	Endpoint (LC50/EC50)	Value (mg/L)
Cyprodinil	Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	2.41[1]
	Daphnia magna (Water Flea)	48-hour EC50	0.033
	Green Algae (Selenastrum capricornutum)	72-hour EC50	0.11
Pyrimethanil	Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	1.1
	Daphnia magna (Water Flea)	48-hour EC50	0.47
	Green Algae (Selenastrum capricornutum)	72-hour EC50	1.1
Boscalid	Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	2.7[2]
	Daphnia magna (Water Flea)	48-hour EC50	5.3[2]
	Green Algae (Selenastrum capricornutum)	72-hour EC50	3.75[2]
Tebuconazole	Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	4.4
	Daphnia magna (Water Flea)	48-hour EC50	4.1

Green Algae		
(Selenastrum capricornutum)	72-hour EC50	1.5

Table 2: Acute Toxicity to Terrestrial Organisms

Fungicide	Test Organism	Endpoint (LD50/LC50)	Value
Cyprodinil	Bobwhite Quail (Colinus virginianus)	Oral LD50	>2000 mg/kg bw[1]
Honeybee (Apis mellifera)	Contact LD50	>100 µ g/bee [1]	
Earthworm (Eisenia fetida)	14-day LC50	111-333 mg/kg soil[1]	
Pyrimethanil	Bobwhite Quail (Colinus virginianus)	Oral LD50	>2000 mg/kg bw
Honeybee (Apis mellifera)	Contact LD50	>100 µ g/bee	
Earthworm (Eisenia fetida)	14-day LC50	>500 mg/kg soil	
Boscalid	Bobwhite Quail (Colinus virginianus)	Oral LD50	>2000 mg/kg bw[2]
Honeybee (Apis mellifera)	Contact LD50	>100 µ g/bee [2]	
Earthworm (Eisenia fetida)	14-day LC50	>500 mg/kg soil[2]	
Tebuconazole	Bobwhite Quail (Colinus virginianus)	Oral LD50	1988 mg/kg bw
Honeybee (Apis mellifera)	Contact LD50	>200 µ g/bee	
Earthworm (Eisenia fetida)	14-day LC50	1381 mg/kg soil	

Environmental Fate and Persistence

The persistence of a fungicide in the environment and its potential to move into non-target areas are crucial factors in assessing its long-term environmental impact.

Table 3: Soil and Water Persistence

Fungicide	Parameter	Value
Cyprodinil	Soil Aerobic Metabolism (DT50)	11 - 46 days[3]
	Water Photolysis (DT50)	
	Hydrolysis	
Pyrimethanil	Soil Aerobic Metabolism (DT50)	26 - 98 days
	Water Photolysis (DT50)	
	Hydrolysis	
Boscalid	Soil Aerobic Metabolism (DT50)	>100 days (very persistent)[2]
	Water Photolysis (DT50)	
	Hydrolysis	
Tebuconazole	Soil Aerobic Metabolism (DT50)	796 days (very persistent)[4]
	Water Photolysis (DT50)	
	Hydrolysis	

Table 4: Bioaccumulation Potential

Fungicide	Parameter	Value	Interpretation
Cyprodinil	Bioconcentration Factor (BCF)	511[2]	High potential for bioaccumulation
Pyrimethanil	Bioconcentration Factor (BCF)	330	Moderate potential for bioaccumulation
Boscalid	Bioconcentration Factor (BCF)	56	Low potential for bioaccumulation
Tebuconazole	Bioconcentration Factor (BCF)	76 - 147	Low to moderate potential for bioaccumulation

Experimental Protocols

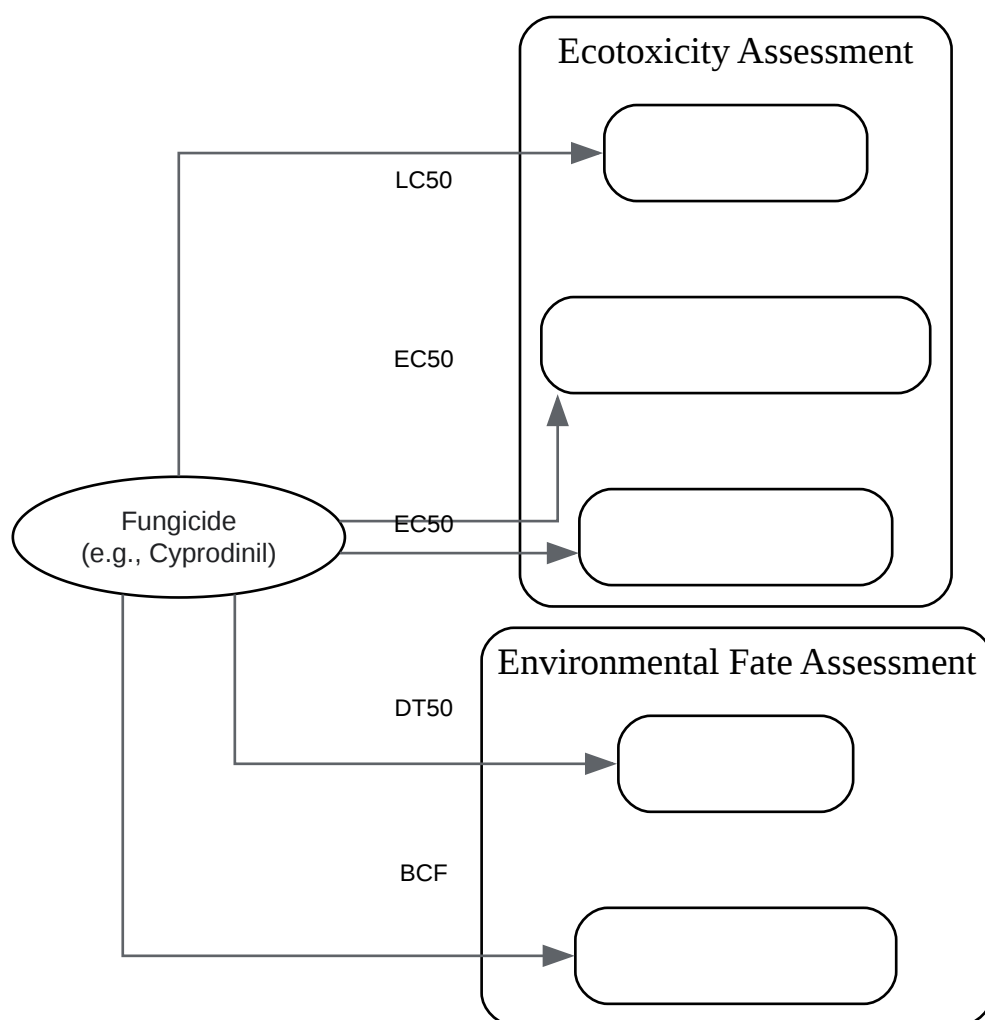
The ecotoxicity and environmental fate data presented in this guide are typically generated following standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA).

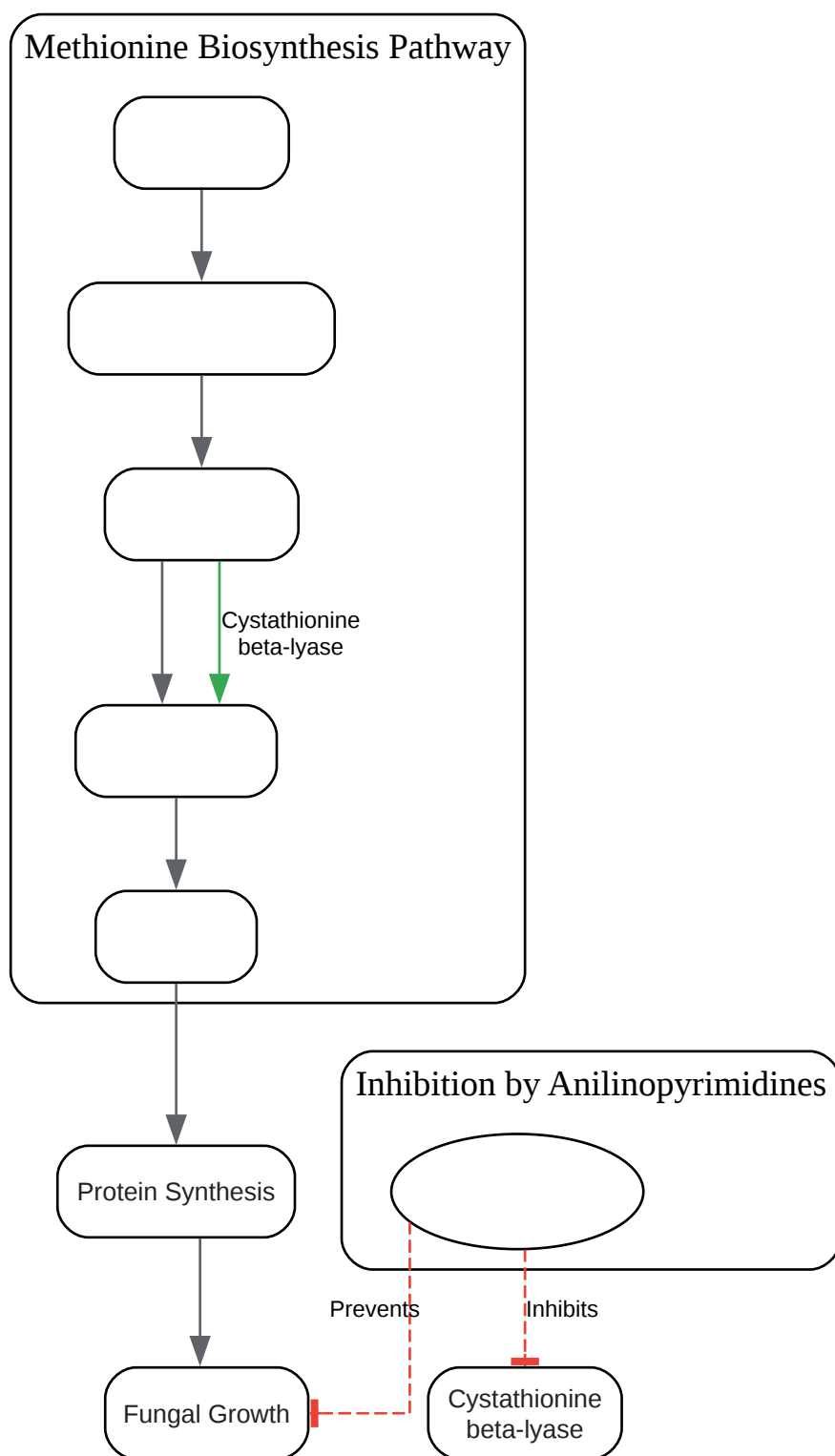
Ecotoxicity Testing

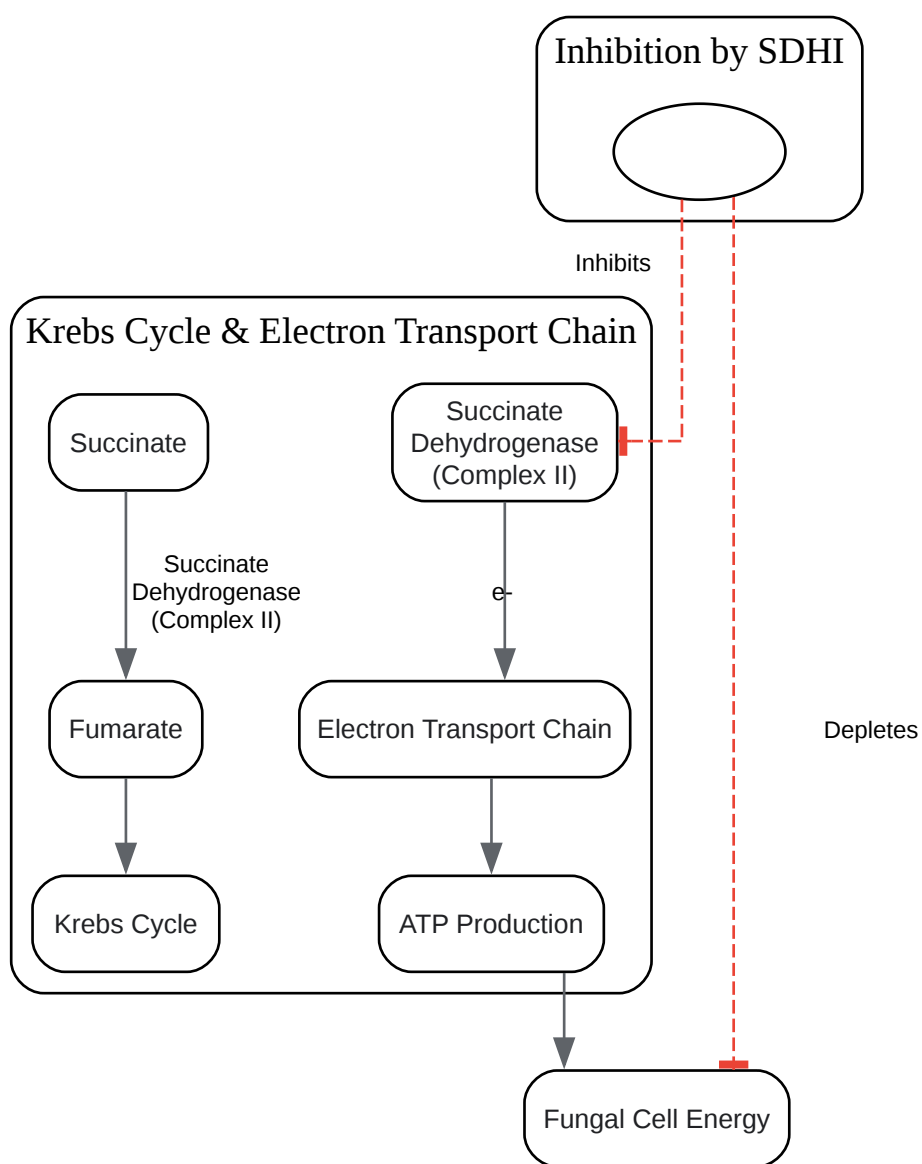
- Fish Acute Toxicity Test (OECD 203): This test exposes fish (e.g., Rainbow Trout) to the test substance for 96 hours.[5][6][7][8] Mortalities are recorded at 24, 48, 72, and 96 hours to determine the concentration that is lethal to 50% of the test population (LC50).[5][6][7][8]
- Daphnia sp. Acute Immobilisation Test (OECD 202): Young daphnids (water fleas) are exposed to the test substance for 48 hours.[3][9][10][11][12] The concentration that causes immobilization in 50% of the daphnids (EC50) is determined.[3][9][10][11][12]
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): Algal cultures are exposed to the test substance for 72 hours.[1][2][13][14][15] The test measures the inhibition of growth to determine the concentration that inhibits growth by 50% (EC50).[1][2][13][14][15]

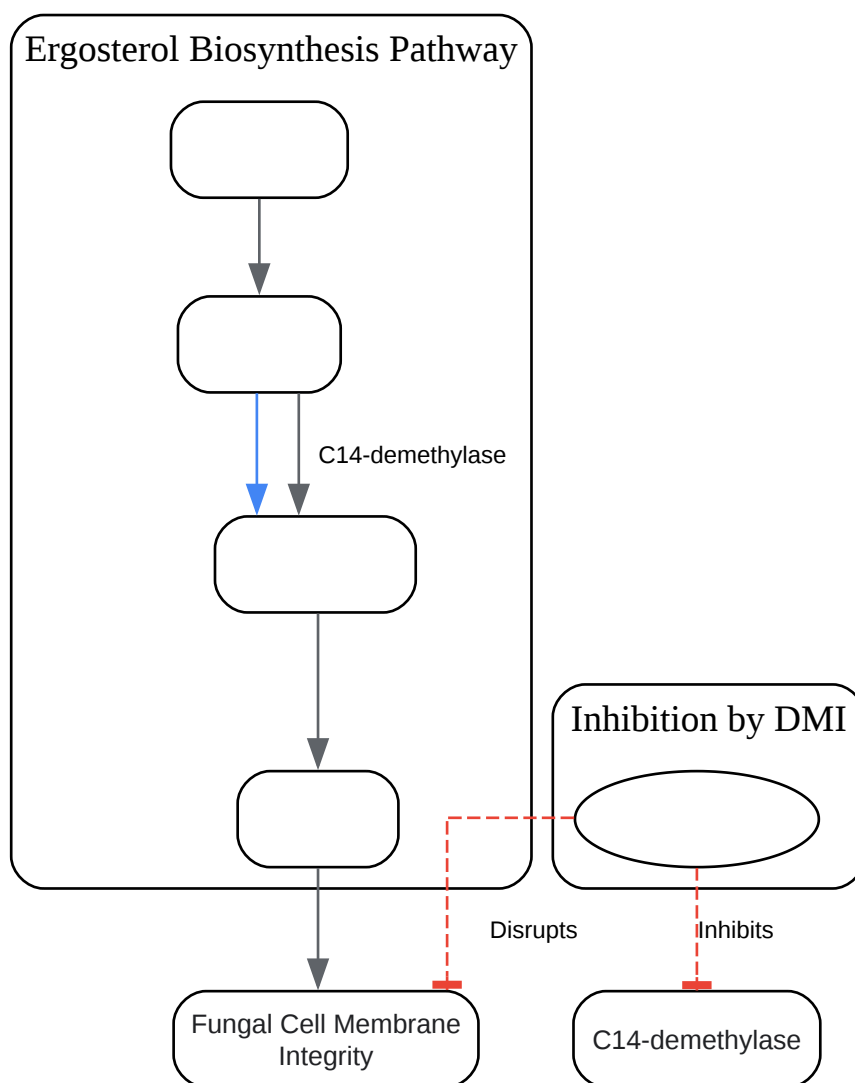
Environmental Fate Testing

- **Aerobic and Anaerobic Transformation in Soil (OECD 307):** This guideline evaluates the rate and route of degradation of a chemical in soil under both aerobic and anaerobic conditions. [\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#) The time it takes for 50% of the substance to degrade (DT50) is a key endpoint.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
- **Bioaccumulation in Fish: Aqueous and Dietary Exposure (OECD 305):** This test determines the potential of a chemical to accumulate in fish from the surrounding water.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#) The Bioconcentration Factor (BCF) is calculated by dividing the concentration of the chemical in the fish by the concentration in the water.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)









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